

Application Notes and Protocols: Benzyl Hexyl Ether in Fragrance and Perfumery

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Compound of Interest

Compound Name: Benzyl hexyl ether

Cat. No.: B11962857

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Introduction

Benzyl hexyl ether is a synthetic aroma chemical valued in the fragrance and perfumery industry for its unique olfactory profile. It possesses a complex scent characterized by fruity, green, and floral notes, with nuances of jasmine and gardenia.^[1] This versatile ingredient is utilized to impart freshness and a natural floral character to a variety of fragrance compositions, particularly in floral and fruity accords. Beyond its use in fine fragrances, it also finds application in personal care products and detergents.^[1] This document provides detailed application notes, experimental protocols for its synthesis and use, and relevant physicochemical data for researchers and professionals in the field.

Physicochemical and Olfactory Properties

Benzyl hexyl ether's utility in fragrance formulations is largely dictated by its physical and sensory characteristics. A summary of these properties is presented below.

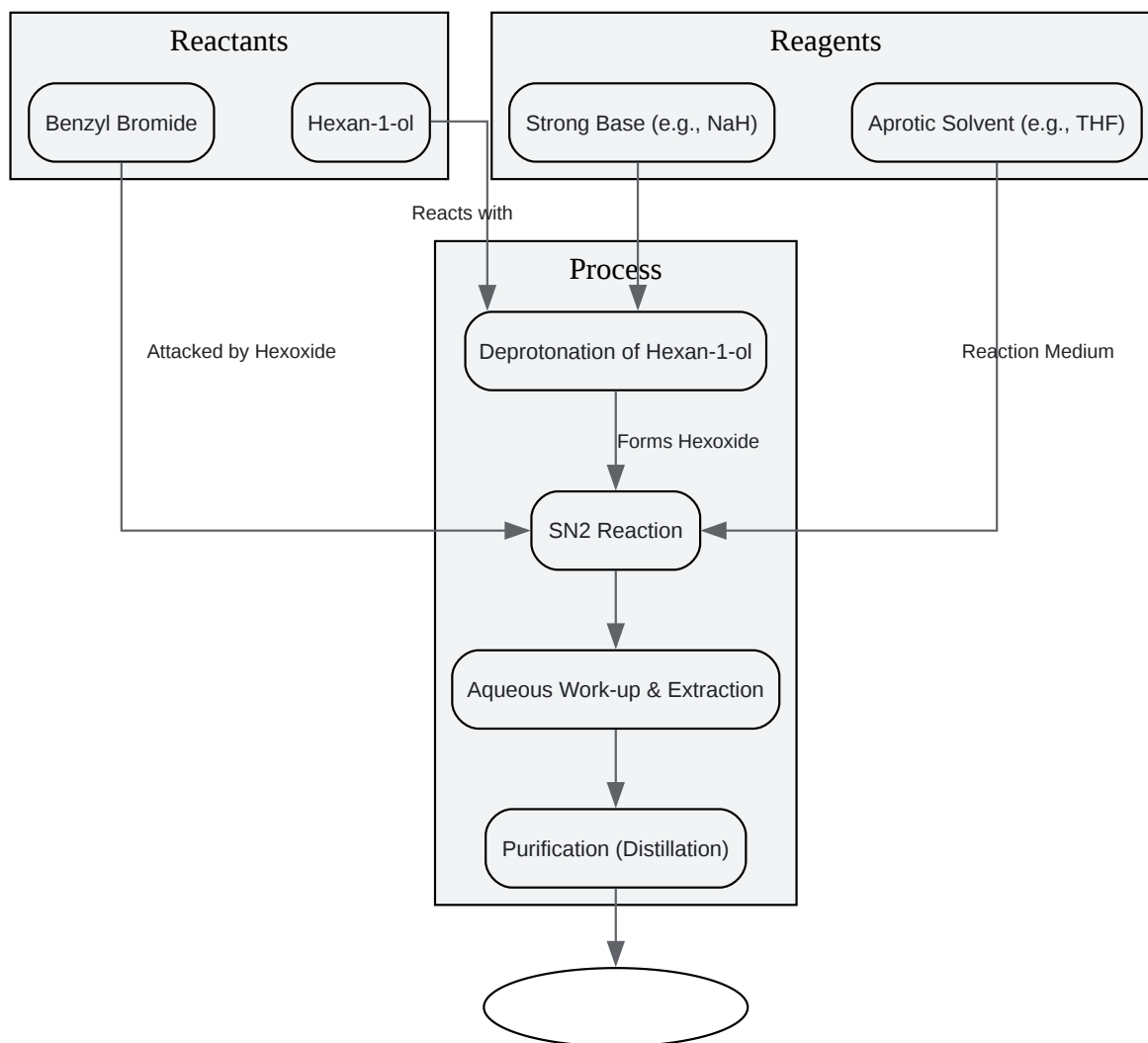
Table 1: Physicochemical and Olfactory Properties of **Benzyl Hexyl Ether**

Property	Value	Reference
Chemical Name	Benzyl hexyl ether	[2]
CAS Number	61103-84-2	[3]
Molecular Formula	C13H20O	[2][3]
Molecular Weight	192.30 g/mol	[2]
Appearance	Colorless liquid	[1]
Odor Profile	Fruity, green, slightly sharp floral (jasmine, gardenia)	[1][3]
Boiling Point	262 °C (estimated)	[3]
Vapor Pressure	0.0087 hPa @ 20°C (estimated)	[3]
Solubility	Soluble in ethanol; insoluble in water	[3]
LogP	3.78 - 3.9	[4]

Synthesis of Benzyl Hexyl Ether

The most common and industrially relevant method for the synthesis of **benzyl hexyl ether** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide.

Synthesis Workflow



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Caption: Williamson Ether Synthesis of **Benzyl Hexyl Ether**.

Experimental Protocol: Williamson Ether Synthesis

This protocol outlines the synthesis of **benzyl hexyl ether** from benzyl bromide and hexan-1-ol.

Materials:

- Hexan-1-ol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Benzyl bromide
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask, condenser, dropping funnel, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator.

Procedure:

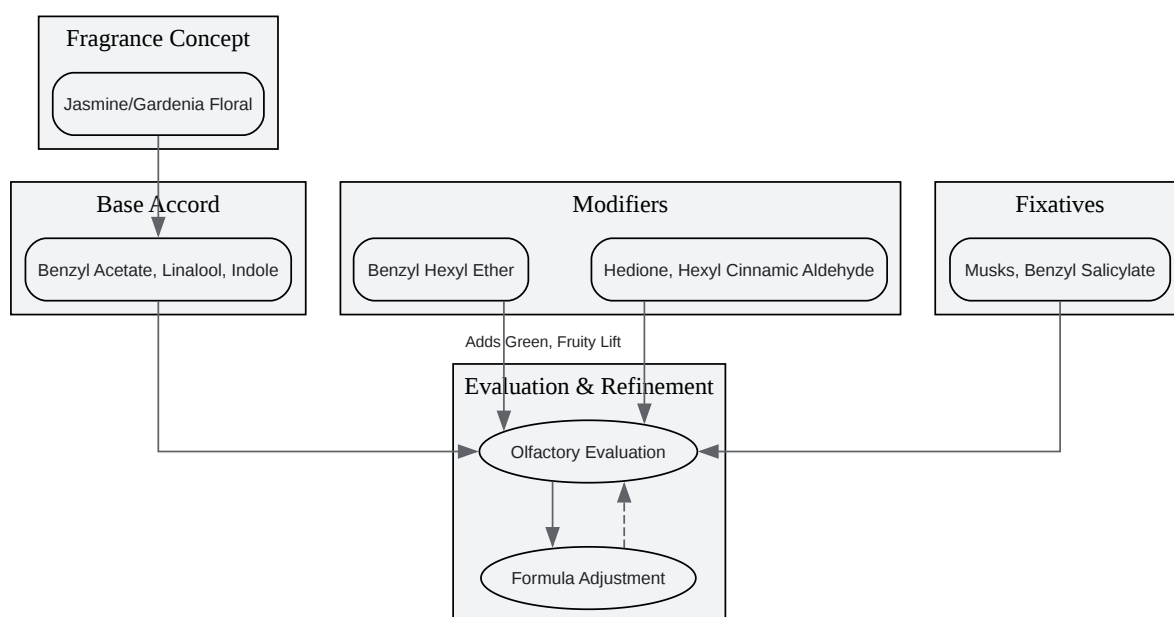
- Alkoxide Formation:
 - In a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stirrer, add hexan-1-ol (1.0 equivalent).
 - Add anhydrous THF to dissolve the alcohol.
 - Cool the flask to 0°C in an ice bath.
 - Carefully and portion-wise, add sodium hydride (1.1 equivalents) to the stirred solution.
 - Allow the mixture to warm to room temperature and stir until the evolution of hydrogen gas ceases, indicating the formation of sodium hexoxide.
- Ether Synthesis:
 - Cool the sodium hexoxide solution back to 0°C.
 - Add benzyl bromide (1.0 equivalent) dropwise using a dropping funnel over 30 minutes to control the exothermic reaction.

- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer twice with diethyl ether.
 - Combine the organic layers and wash with brine (saturated NaCl solution).
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
 - The crude **benzyl hexyl ether** can be purified by vacuum distillation to yield the final product.

Application in Fragrance Formulations

Benzyl hexyl ether is primarily used as a modifier and blender in floral fragrances, especially those centered around jasmine and gardenia.^[1] It contributes a green and fruity lift to the top and heart notes of a perfume.

Logical Workflow for Fragrance Formulation



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Caption: Workflow for incorporating **Benzyl Hexyl Ether** in a floral fragrance.

Example Protocol: Jasmine Fragrance Concentrate

This protocol provides a representative formula for a jasmine-type fragrance concentrate.

Benzyl hexyl ether can be incorporated to enhance the green and fruity facets of the jasmine accord.

Table 2: Example Jasmine Fragrance Formulation

Ingredient	Parts by Weight (of 1000)	Olfactory Contribution
Benzyl Acetate	250	Sweet, fruity, jasmine
Hedione (Methyl Dihydrojasmonate)	150	Radiant, floral, jasmine
Linalool	100	Floral, woody, fresh
Benzyl Alcohol	100	Faintly sweet, floral
Hexyl Cinnamic Aldehyde	100	Floral, jasmine, waxy
Benzyl Hexyl Ether	50	Green, fruity, floral lift
Indole (10% solution)	30	Animalic, floral
Ylang Ylang Oil	20	Sweet, floral, spicy
Benzyl Salicylate	150	Faintly sweet, balsamic, fixative
Musk Ketone	50	Musk, sweet, powdery, fixative
Total	1000	

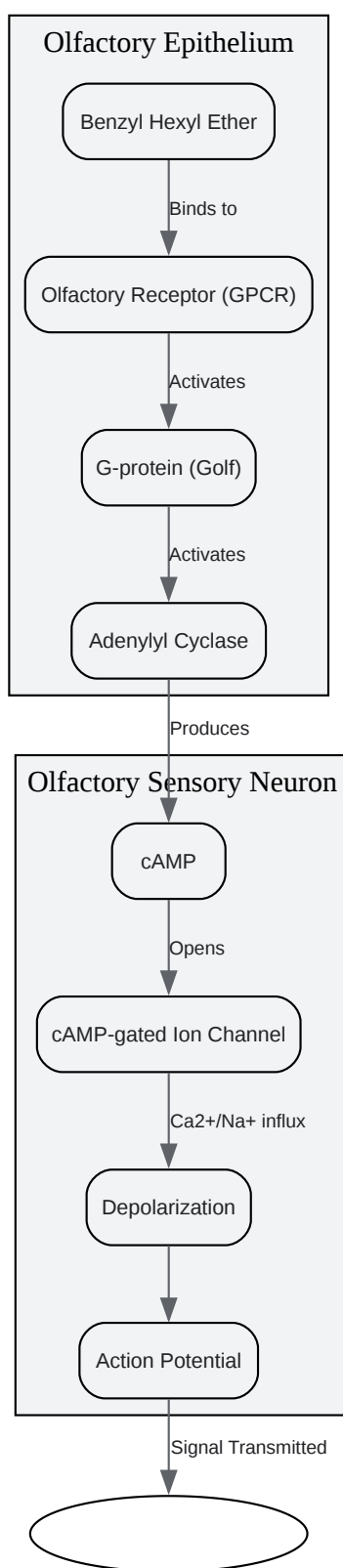
Protocol for Compounding:

- **Preparation:** Ensure all glassware is clean and dry. Weigh each ingredient accurately using a calibrated scale.
- **Mixing:** In a glass beaker, combine the liquid ingredients first, starting with the most viscous materials.
- **Dissolving Solids:** If using solid ingredients like Musk Ketone, gently warm the mixture slightly to aid dissolution.
- **Addition of **Benzyl Hexyl Ether**:** Add the **Benzyl Hexyl Ether** to the blend and stir until homogeneous.
- **Maturation:** Allow the concentrate to mature for at least 48 hours in a cool, dark place to allow the different components to meld and the fragrance to fully develop.

- Dilution: The final concentrate can be diluted in ethanol to the desired concentration (e.g., Eau de Parfum, Eau de Toilette).

Olfactory Signaling Pathway

The perception of **benzyl hexyl ether**, like all odorants, is initiated by its interaction with olfactory receptors in the nasal cavity, triggering a complex signaling cascade.



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Caption: General Olfactory Signaling Pathway.

Safety and Regulatory Information

Benzyl hexyl ether is classified as hazardous to the aquatic environment.[2] Appropriate handling and disposal procedures should be followed. For cosmetic applications, adherence to the guidelines and concentration limits set by regulatory bodies such as the International Fragrance Association (IFRA) is mandatory. It is the responsibility of the formulator to ensure the safe use of this ingredient in the final product.

Conclusion

Benzyl hexyl ether is a valuable synthetic aroma chemical that offers a unique combination of fruity, green, and floral notes. Its application in jasmine and gardenia type fragrances allows for the creation of fresh and vibrant compositions. The provided protocols for its synthesis and incorporation into fragrance formulations, along with the summarized physicochemical data, serve as a comprehensive resource for professionals in the field of fragrance and perfumery.

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